

Application Notes and Protocols: 2,3-Dihydroxynaphthalene in Dye and Pigment Synthesis

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Compound of Interest

Compound Name: 2,3-Dihydroxynaphthalene

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These application notes provide a comprehensive overview of the use of **2,3-dihydroxynaphthalene** as a versatile coupling component in the synthesis of azo dyes and pigments. Detailed experimental protocols, quantitative data, and visualizations are presented to guide researchers in the development of novel colorants and functional molecules.

Introduction

2,3-Dihydroxynaphthalene is an aromatic diol that serves as an excellent precursor in the synthesis of a wide range of azo dyes.[1][2] Its two hydroxyl groups activate the naphthalene ring system, facilitating electrophilic substitution reactions with diazonium salts. This reactivity allows for the creation of diverse chromophores with varied colors and properties. The resulting azo dyes have applications in textiles, pigments, and potentially as biologically active agents.[2][3]

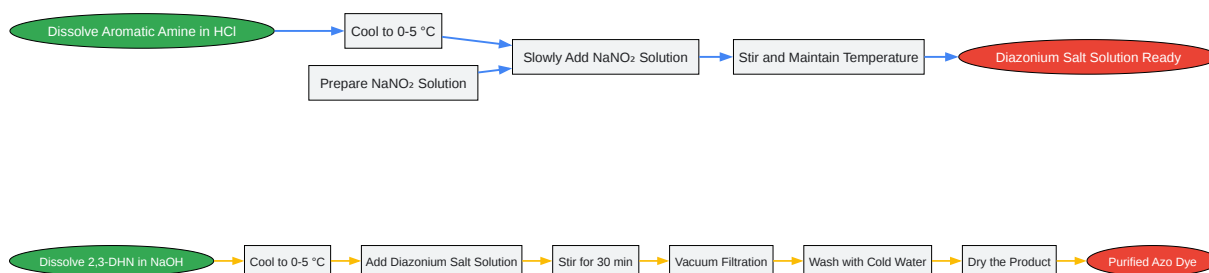
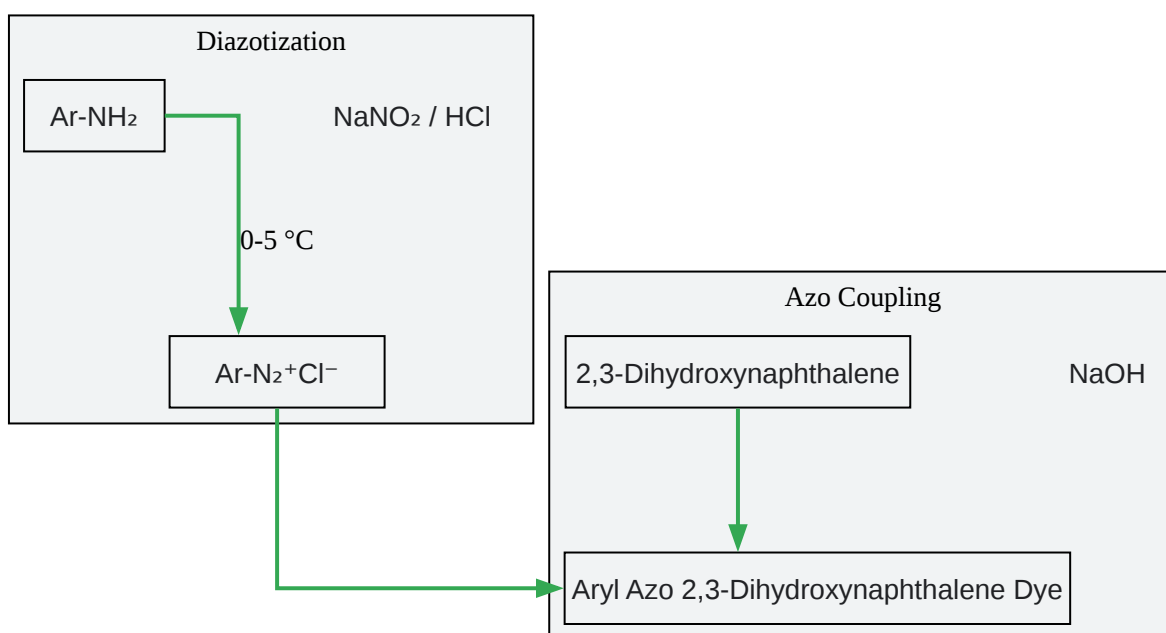
Synthesis of Aryl Azo 2,3-Dihydroxynaphthalene Dyes

The general synthesis of aryl azo dyes from **2,3-dihydroxynaphthalene** follows a two-step process: the diazotization of a primary aromatic amine followed by an azo coupling reaction with **2,3-dihydroxynaphthalene**. [3][4]

A series of fourteen novel disperse azo dyes were synthesized using **2,3-dihydroxynaphthalene** and various aniline derivatives, demonstrating the versatility of this approach.^{[4][5]}

General Synthetic Pathway

The overall reaction scheme is presented below:



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